

The Spectroscopic Signature of N-(4-Chlorophenyl)benzamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)benzamide

CAS No.: 2866-82-2

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Introduction

N-(4-Chlorophenyl)benzamide is a synthetic organic compound belonging to the class of secondary amides. Its structure, featuring a benzoyl group attached to a 4-chloroaniline moiety, makes it a valuable scaffold in medicinal chemistry and materials science. A thorough understanding of its molecular structure and electronic properties is paramount for its application and further development. This technical guide provides an in-depth analysis of the spectroscopic data of **N-(4-Chlorophenyl)benzamide**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental principles and supported by established literature, offering researchers and drug development professionals a definitive resource for the characterization of this important molecule.^{[1][2]}

The structural integrity and purity of **N-(4-Chlorophenyl)benzamide** are critical for its intended applications. Spectroscopic techniques provide a non-destructive and highly informative means to confirm the compound's identity and purity. This guide will delve into the nuances of each

spectroscopic method, explaining not just the data but the rationale behind the experimental choices and the interpretation of the resulting spectra.

Molecular Structure and Spectroscopic Correlation

The key to interpreting the spectroscopic data of **N-(4-Chlorophenyl)benzamide** lies in understanding its molecular structure and the interplay of its functional groups. The molecule consists of two aromatic rings connected by an amide linkage. The electron-withdrawing nature of the carbonyl group and the chlorine atom, coupled with the resonance effects of the aromatic rings and the amide bond, gives rise to a unique and predictable spectroscopic fingerprint.

Caption: Molecular structure of **N-(4-Chlorophenyl)benzamide** with atom numbering.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides detailed information about the chemical environment of the hydrogen atoms in a molecule. The chemical shift, multiplicity (splitting pattern), and integration of the signals are all diagnostic of the molecular structure.

Experimental Protocol: ¹H NMR Spectroscopy

A standard protocol for acquiring a ¹H NMR spectrum of **N-(4-Chlorophenyl)benzamide** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent, such as deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆), in a 5 mm NMR tube.^{[3][4]} Tetramethylsilane (TMS) is typically added as an internal standard (0 ppm).
- **Instrumentation:** Utilize a high-field NMR spectrometer, for instance, a 400 MHz or 500 MHz instrument, to ensure good signal dispersion.
- **Data Acquisition:**
 - Lock the spectrometer on the deuterium signal of the solvent.

- Shim the magnetic field to achieve optimal resolution and lineshape.
- Acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the spectrum to obtain pure absorption signals.
 - Calibrate the chemical shift scale using the TMS signal at 0.00 ppm.
 - Integrate the signals to determine the relative number of protons.

¹H NMR Data Summary

The following table summarizes the expected ¹H NMR spectral data for **N-(4-Chlorophenyl)benzamide**.

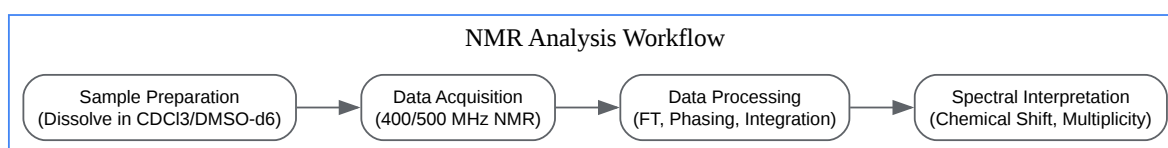
Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.40	Singlet	1H	N-H (Amide proton)
~7.90-8.20	Multiplet	2H	H-ortho (Benzoyl ring)
~7.75-7.90	Multiplet	2H	H-ortho' (4-Chlorophenyl ring)
~7.50-7.65	Multiplet	3H	H-meta, H-para (Benzoyl ring)
~7.30-7.50	Multiplet	2H	H-meta' (4-Chlorophenyl ring)

Note: Chemical shifts are approximate and can vary slightly depending on the solvent and concentration.

Interpretation of the ^1H NMR Spectrum

The ^1H NMR spectrum of **N-(4-Chlorophenyl)benzamide** is characterized by several key features:

- **Amide Proton (N-H):** A singlet is observed in the downfield region (around 10.40 ppm in DMSO- d_6). Its downfield shift is attributed to the deshielding effect of the adjacent carbonyl group and its involvement in hydrogen bonding. The absence of coupling indicates that it is not adjacent to any protons.
- **Benzoyl Ring Protons:** The protons on the benzoyl ring appear as a complex multiplet system between 7.50 and 8.20 ppm. The two ortho protons are the most deshielded due to the anisotropic effect of the carbonyl group. The meta and para protons appear slightly more upfield.
- **4-Chlorophenyl Ring Protons:** The protons on the 4-chlorophenyl ring exhibit a characteristic AA'BB' splitting pattern, appearing as two sets of multiplets. The protons ortho to the amide nitrogen are deshielded compared to the protons meta to the nitrogen. The electron-withdrawing effect of the chlorine atom also influences the chemical shifts of these protons.



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Caption: A simplified workflow for NMR data acquisition and analysis.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in the molecule gives rise to a distinct signal in the spectrum.

Experimental Protocol: ^{13}C NMR Spectroscopy

The protocol for acquiring a ^{13}C NMR spectrum is similar to that for ^1H NMR, with a few key differences:

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is typically required due to the lower natural abundance of the ^{13}C isotope.[\[3\]](#)
- **Instrumentation:** A high-field NMR spectrometer is used.
- **Data Acquisition:** A proton-decoupled pulse sequence is commonly employed to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom. A larger number of scans is necessary to achieve a good signal-to-noise ratio.
- **Data Processing:** Similar to ^1H NMR, the data is processed through Fourier transformation, phasing, and calibration.

^{13}C NMR Data Summary

The following table summarizes the expected ^{13}C NMR spectral data for **N-(4-Chlorophenyl)benzamide**.

Chemical Shift (δ , ppm)	Assignment
~165.7	C=O (Amide carbonyl)
~138.2	C-ipso' (C attached to N)
~134.7	C-ipso (C attached to C=O)
~131.8	C-para (Benzoyl ring)
~129.1	C-ortho' (4-Chlorophenyl ring)
~128.8	C-meta (Benzoyl ring)
~127.7	C-ortho (Benzoyl ring)
~127.5	C-para' (C attached to Cl)
~121.3	C-meta' (4-Chlorophenyl ring)

Note: Chemical shifts are approximate and can vary slightly depending on the solvent and concentration.

Interpretation of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides a clear carbon count and valuable structural information:

- **Carbonyl Carbon:** The most downfield signal, typically around 165.7 ppm, is assigned to the amide carbonyl carbon. Its significant deshielding is due to the electronegativity of the attached oxygen and nitrogen atoms.
- **Aromatic Carbons:** The aromatic carbons resonate in the region of 120-140 ppm. The chemical shifts are influenced by the substituents on each ring.
 - The ipso-carbons (carbons directly attached to substituents) often have distinct chemical shifts. The carbon attached to the amide nitrogen (C-ipso') and the carbon attached to the carbonyl group (C-ipso) are typically found in the more downfield part of the aromatic region.
 - The carbon bearing the chlorine atom (C-para') is also readily identifiable.
 - The remaining aromatic carbons can be assigned based on their chemical environment and comparison with predicted chemical shifts.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of the chemical bonds.

Experimental Protocol: FT-IR Spectroscopy

A common method for obtaining an IR spectrum of a solid sample like **N-(4-Chlorophenyl)benzamide** is the Attenuated Total Reflectance (ATR) technique:

- **Sample Preparation:** A small amount of the solid sample is placed directly onto the ATR crystal.^{[5][6]}

- Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory is used.
- Data Acquisition:
 - A background spectrum of the clean, empty ATR crystal is collected first.
 - The sample is then placed on the crystal, and pressure is applied to ensure good contact.
 - The sample spectrum is then recorded.
- Data Processing: The instrument's software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

IR Data Summary

The following table lists the characteristic IR absorption bands for **N-(4-Chlorophenyl)benzamide**.

Wavenumber (cm ⁻¹)	Vibration	Intensity
~3300	N-H stretch	Medium
~3060	Aromatic C-H stretch	Medium-Weak
~1650	C=O stretch (Amide I band)	Strong
~1590	C=C stretch (Aromatic)	Medium
~1530	N-H bend (Amide II band)	Medium
~1490	C=C stretch (Aromatic)	Medium
~1320	C-N stretch	Medium
~1090	C-Cl stretch	Strong
~830	C-H out-of-plane bend (para-disubstituted)	Strong
~700	C-H out-of-plane bend (monosubstituted)	Strong

Interpretation of the IR Spectrum

The IR spectrum of **N-(4-Chlorophenyl)benzamide** provides clear evidence for its key functional groups:

- **N-H Stretch:** The absorption around 3300 cm⁻¹ is characteristic of the N-H stretching vibration of a secondary amide.
- **C=O Stretch (Amide I):** A strong absorption band around 1650 cm⁻¹ is a hallmark of the carbonyl stretching vibration in an amide. The position of this band is influenced by resonance within the amide group.
- **N-H Bend (Amide II):** The band around 1530 cm⁻¹ is attributed to the N-H bending vibration, which is coupled with C-N stretching.
- **Aromatic C-H and C=C Stretches:** Absorptions in the 3100-3000 cm⁻¹ and 1600-1450 cm⁻¹ regions are indicative of the aromatic rings.

- **C-Cl Stretch:** A strong absorption around 1090 cm^{-1} is characteristic of the C-Cl stretching vibration.
- **Out-of-Plane Bending:** Strong bands around 830 cm^{-1} and 700 cm^{-1} correspond to the C-H out-of-plane bending vibrations of the para-disubstituted and monosubstituted aromatic rings, respectively.

Mass Spectrometry (MS)

Mass spectrometry is a technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to gain structural information from its fragmentation pattern.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

A typical protocol for obtaining an EI-mass spectrum is as follows:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC).^[7] The sample is vaporized in the ion source.
- **Ionization:** The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), which causes the ejection of an electron to form a molecular ion ($M^{+\cdot}$).^{[7][8]}
- **Fragmentation:** The molecular ion, being a high-energy species, undergoes fragmentation to produce a series of smaller, characteristic fragment ions.
- **Mass Analysis:** The ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .

Predicted Mass Spectrometry Data

The molecular weight of **N-(4-Chlorophenyl)benzamide** ($C_{13}H_{10}ClNO$) is 231.68 g/mol. The mass spectrum is expected to show a molecular ion peak at m/z 231, along with an isotope peak at m/z 233 due to the presence of the ^{37}Cl isotope.

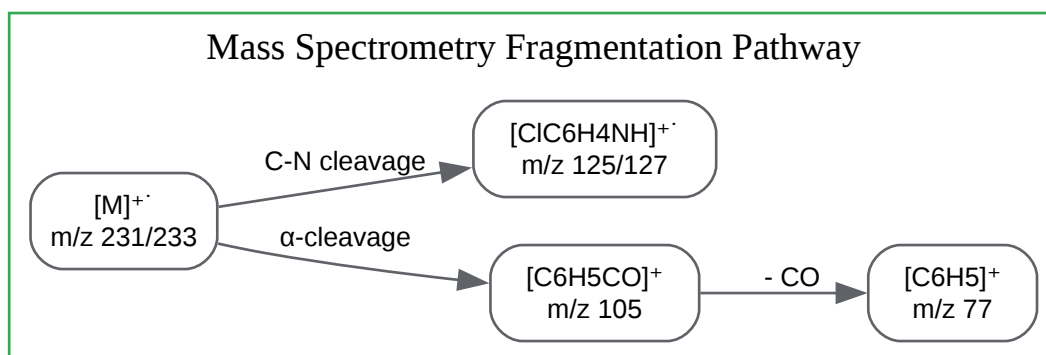
The following table summarizes the predicted major fragment ions in the EI-mass spectrum.

m/z	Proposed Fragment
231/233	$[M]^+$ (Molecular ion)
125/127	$[ClC_6H_4NH]^+$
111/113	$[ClC_6H_4]^+$
105	$[C_6H_5CO]^+$ (Benzoyl cation)
77	$[C_6H_5]^+$ (Phenyl cation)

Interpretation of the Mass Spectrum

The fragmentation of **N-(4-Chlorophenyl)benzamide** under EI conditions is expected to follow characteristic pathways for N-aryl amides:

- Molecular Ion:** The presence of a molecular ion peak at m/z 231 confirms the molecular weight of the compound. The isotopic peak at m/z 233 with an intensity of approximately one-third of the molecular ion peak is a clear indicator of the presence of a single chlorine atom.
- α -Cleavage:** The most common fragmentation pathway for amides is cleavage of the bond alpha to the carbonyl group. This can lead to the formation of the highly stable benzoyl cation at m/z 105, which is often the base peak in the spectrum.
- Further Fragmentation of the Benzoyl Cation:** The benzoyl cation can lose a molecule of carbon monoxide (CO) to form the phenyl cation at m/z 77.
- Cleavage of the Amide Bond:** Cleavage of the C-N amide bond can lead to the formation of the 4-chlorophenylaminyl radical cation at m/z 125/127 or the 4-chlorophenyl cation at m/z 111/113.



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Caption: A simplified representation of the major fragmentation pathways of **N-(4-Chlorophenyl)benzamide** in EI-MS.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust and self-validating framework for the characterization of **N-(4-Chlorophenyl)benzamide**. The combined data from ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry offer unambiguous confirmation of its molecular structure. The detailed experimental protocols and in-depth interpretations serve as a valuable resource for researchers, enabling them to confidently identify and assess the purity of this compound in their scientific endeavors. The principles and methodologies outlined herein are broadly applicable to the structural elucidation of a wide range of organic molecules.

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